

Physical and chemical properties of ethyl propiolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl propiolate

Cat. No.: B042952

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl Propiolate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl propiolate (CAS No. 623-47-2), the ethyl ester of propiolic acid, is a highly versatile reagent in organic synthesis.^{[1][2]} Its unique structure, featuring an electrophilic terminal alkyne conjugated to an ester group, makes it a valuable building block for a wide array of molecular architectures.^{[1][3]} This document provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for its use, and essential safety information, tailored for professionals in research and drug development.

Physical and Spectroscopic Properties

Ethyl propiolate is a clear, colorless to pale yellow liquid with a characteristic fruity or pungent odor.^{[4][5]} It is miscible with common organic solvents such as ethanol, ether, and chloroform.^{[3][4]} Its key physical properties are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ O ₂	[6][7][8]
Molar Mass	98.10 g·mol ⁻¹	[1][6][8]
Appearance	Clear colorless to light yellow liquid	[4][5]
Melting Point	9 °C	[9][10][11]
Boiling Point	119-120 °C (at 760 mmHg)	[1][9]
Density	0.968 g/mL (at 25 °C)	[1][4][11]
Refractive Index	n ₂₀ /D 1.411 - 1.413	[4][5][10]
Flash Point	25 °C (77 °F) - Closed Cup	[9]
Solubility	Miscible with alcohol, ether, chloroform	[3][4]
Storage Temperature	2-8 °C	[11]

Spectroscopic Data

The structural features of **ethyl propiolate** can be confirmed by standard spectroscopic methods. A typical ¹H NMR spectrum in deuterated chloroform (CDCl₃) shows distinct signals corresponding to the ethyl and acetylenic protons.

- ¹H NMR (400 MHz, CDCl₃):
 - δ 4.26 (q, J = 7.1 Hz, 2H, -OCH₂CH₃)
 - δ 2.92 (s, 1H, -C≡CH)
 - δ 1.33 (t, J = 7.2 Hz, 3H, -OCH₂CH₃)[4]

Key Reactions of Ethyl Propiolate

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl propiolate - Wikipedia [en.wikipedia.org]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. Page loading... [guidechem.com]
- 4. Ethyl propiolate | 623-47-2 [chemicalbook.com]
- 5. Ethyl propiolate, 99% 100 g | Contact Us | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. Ethyl propiolate | C₅H₆O₂ | CID 12182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Ethyl propiolate: A Versatile Compound with Applications in Pyrazole Synthesis and Gasoline Additives_Chemicalbook [m.chemicalbook.com]
- 8. Ethyl Propiolate [drugfuture.com]
- 9. Ethyl Propiolate | 623-47-2 | TCI AMERICA [tcichemicals.com]
- 10. ethyl propiolate [stenutz.eu]
- 11. 623-47-2 CAS MSDS (Ethyl propiolate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of ethyl propiolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042952#physical-and-chemical-properties-of-ethyl-propiolate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com